

# An In-depth Technical Guide on the Physical Properties of Diethyl sec-butylethylmalonate

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## Compound of Interest

Compound Name: *Diethyl sec-butylethylmalonate*

Cat. No.: *B054290*

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This guide provides a comprehensive overview of the core physical properties of **Diethyl sec-butylethylmalonate**, targeting researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical diagram illustrating the relationship between these properties and their measurement techniques.

## Core Physical Properties

**Diethyl sec-butylethylmalonate** is a colorless oil.[\[1\]](#)[\[2\]](#) Key physical data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>4</sub> <sup>[3]</sup>
Molecular Weight	244.33 g/mol <sup>[3]</sup>
Boiling Point	110-114°C at 18 mmHg <sup>[1][2]</sup>
Density	0.98 g/cm <sup>3</sup> <sup>[1][2]</sup>
Refractive Index	1.4230-1.4260 <sup>[1][2]</sup>
Flash Point	110-114°C at 18 mmHg <sup>[1][2]</sup>
pKa (Predicted)	13.13 ± 0.46 <sup>[1][2]</sup>
Solubility	Slightly soluble in Chloroform, Sparingly soluble in Methanol <sup>[1][2]</sup>
Storage Temperature	2-8°C <sup>[1][2]</sup>

## Experimental Protocols for Determination of Physical Properties

The following sections detail the standard methodologies for determining the key physical properties of a liquid organic compound such as **Diethyl sec-butylethylmalonate**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.<sup>[4]</sup> The capillary method is a common micro technique for its determination.

- Apparatus: Thiele tube or a beaker with a high-boiling point liquid (e.g., paraffin oil), thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.<sup>[5][6]</sup>
- Procedure:
  - A small amount of the liquid sample (a few milliliters) is placed into the fusion tube.<sup>[6]</sup>
  - A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.<sup>[5]</sup>

- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[5]
- The assembly is immersed in a heating bath (Thiele tube or oil bath).[5]
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a continuous and rapid stream of bubbles emerges from the capillary, the heating is stopped.[5]
- The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[5]

Density is the mass of a substance per unit volume.[7] The pycnometer method provides a precise way to measure the density of a liquid.

- Apparatus: Pycnometer (a glass flask with a specific, known volume), and an analytical balance.[8]
- Procedure:
  - A clean, dry pycnometer is weighed accurately on an analytical balance ( $m_1$ ).
  - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside.
  - The filled pycnometer is weighed again to determine the combined mass ( $m_2$ ).
  - The mass of the liquid is calculated by subtracting the mass of the empty pycnometer ( $m_2 - m_1$ ).
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

The refractive index measures how light bends as it passes through a substance and is a characteristic property.[9] The Abbe refractometer is a common instrument for this measurement.[10]

- Apparatus: Abbe refractometer, light source (often built-in), and a dropper.
- Procedure:
  - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol) and a soft tissue.
  - A few drops of the liquid sample are placed on the surface of the lower prism using a dropper.
  - The prisms are closed and locked.
  - The light source is turned on, and the eyepiece is adjusted to bring the crosshairs into focus.
  - The adjustment knob is turned until the boundary between the light and dark regions is sharp and centered on the crosshairs. A chromaticity adjustment may be needed to remove any color fringe.
  - The refractive index value is read directly from the instrument's scale.

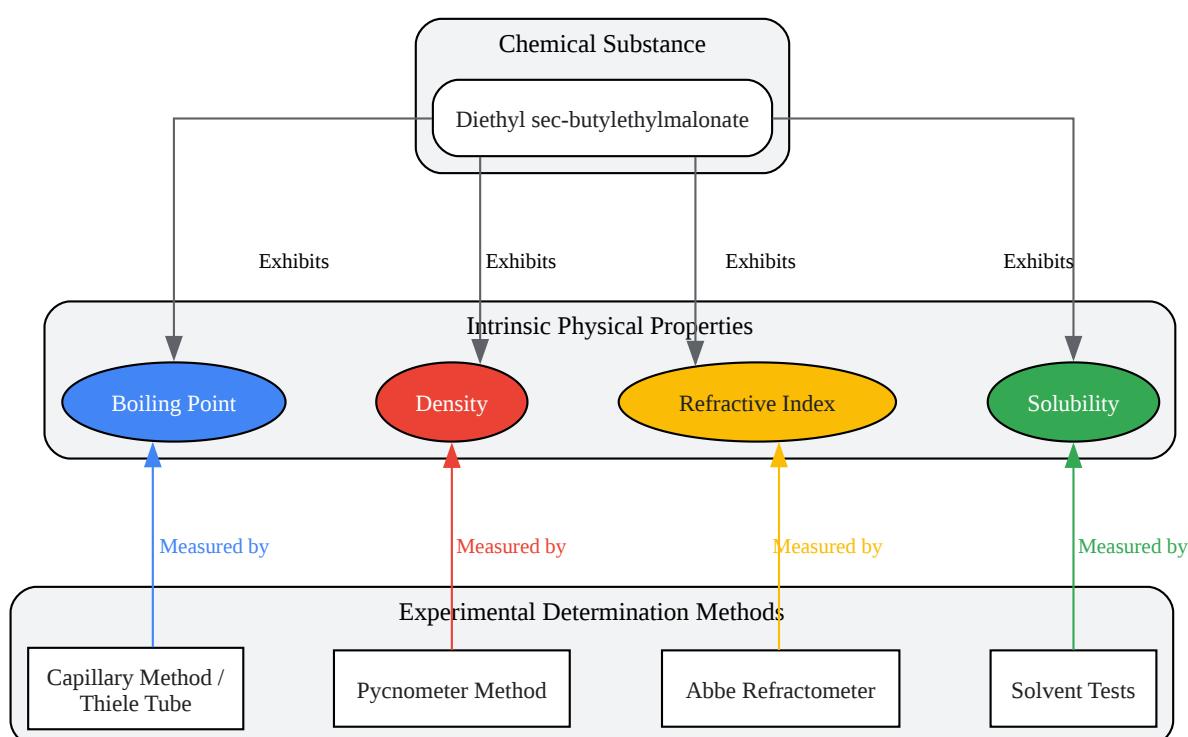
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. [11] Qualitative solubility tests can provide information about the polarity and functional groups present in a compound.[12]

- Apparatus: Small test tubes, droppers, and various solvents (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, concentrated H<sub>2</sub>SO<sub>4</sub>).[13]
- Procedure:
  - Water Solubility: A small amount of the sample (e.g., 25 mg of solid or 0.05 mL of liquid) is added to a test tube containing about 0.75 mL of water. The tube is shaken vigorously.[13] If the compound dissolves, it is water-soluble. The pH of the aqueous solution can then be tested.
  - Acid/Base Solubility: If the compound is insoluble in water, its solubility is tested in a series of aqueous solutions of different pHs.

- 5% NaOH: Solubility indicates an acidic compound (e.g., carboxylic acid or phenol).[12]
- 5% NaHCO<sub>3</sub>: Solubility indicates a strong organic acid (e.g., a carboxylic acid).[13]
- 5% HCl: Solubility indicates a basic compound (e.g., an amine).[13]
- Concentrated Sulfuric Acid: If the compound is insoluble in the above, it is tested in cold, concentrated H<sub>2</sub>SO<sub>4</sub>. Solubility in this strong acid can indicate the presence of neutral compounds containing oxygen, nitrogen, or sulfur, or compounds with double or triple bonds.[12]

## Logical Relationships in Physical Property Determination

The following diagram illustrates the logical flow from the chemical compound to its measurable physical properties and the experimental methods used for their quantification.



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Caption: Logical flow from compound to properties and their measurement methods.

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